

Experimental setup for reflux reactions with 3-Bromo-1-propanol

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Compound of Interest

Compound Name: 3-Bromo-1-propanol

Cat. No.: B121458

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An experimental setup for reflux reactions is crucial for synthesizing various organic compounds, and it is particularly applicable to reactions involving **3-Bromo-1-propanol**. This setup allows for heating a reaction mixture for an extended period without the loss of solvent or reactants through evaporation.^{[1][2]}

Physicochemical Properties of 3-Bromo-1-propanol

3-Bromo-1-propanol is a versatile reagent in organic synthesis, serving as a key intermediate in the creation of more complex molecules, especially within the pharmaceutical and fine chemical industries.^[3] It is a light yellow to yellow liquid with a boiling point of 175.3°C at standard atmospheric pressure.^[3]

Property	Value
CAS Number	627-18-9
Molecular Formula	C3H7BrO
Molecular Weight	138.99 g/mol
Appearance	Light yellow to yellow liquid[3]
Boiling Point	175.3 ± 0.0 °C at 760 mmHg[3]
Density	1.537 g/mL at 25 °C
Refractive Index	n _{20/D} 1.488
Purity	≥95.0%[3]

Application Note: Synthesis Involving 3-Bromo-1-propanol under Reflux

A common application of a reflux setup is in nucleophilic substitution reactions where **3-Bromo-1-propanol** acts as a building block. For instance, it can be used in the synthesis of fluorescent halide-sensitive quinolinium dyes and chiral, quaternary prolines. The reflux technique ensures that the reaction can be maintained at the boiling point of the solvent to increase the reaction rate without the volatile components escaping.[1][4]

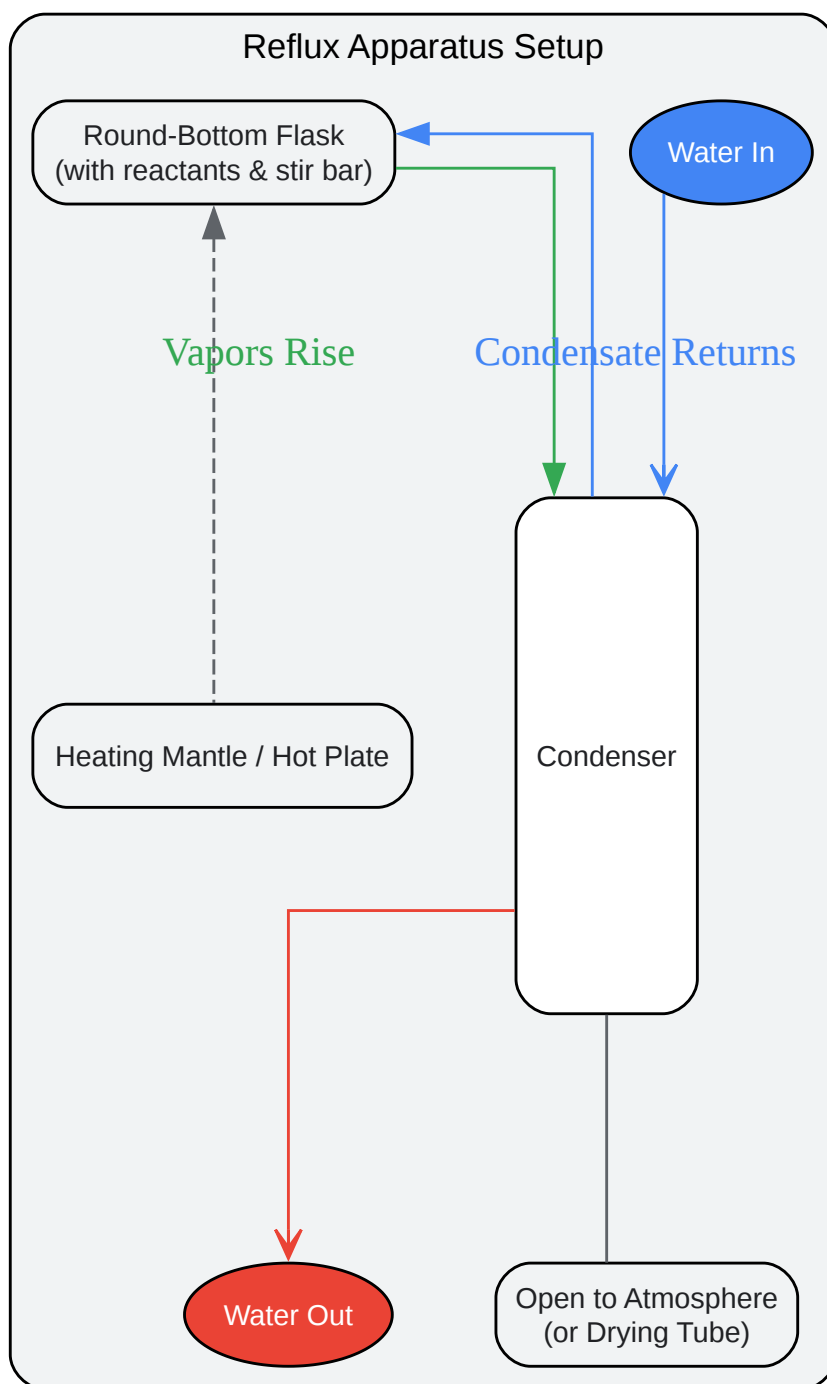
Experimental Setup and Protocol

A standard reflux apparatus is required for reactions involving the heating of volatile organic liquids.[5] This setup allows for the continuous boiling of the reaction mixture while condensing the vapors and returning them to the flask, thus preventing the loss of material.[1][4]

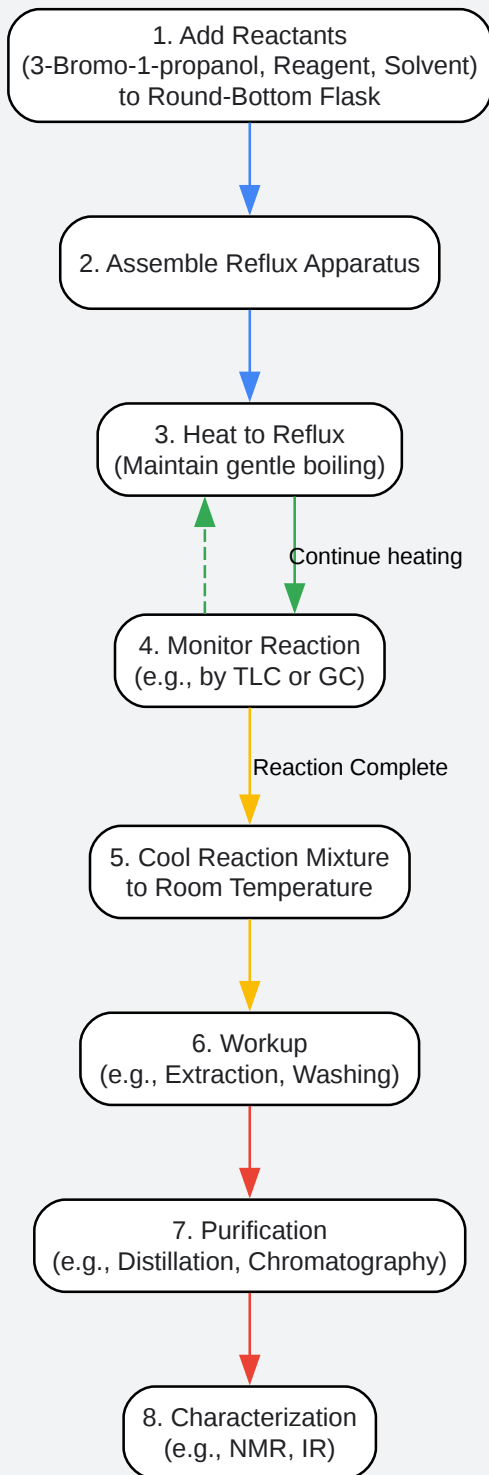
Apparatus Required:

- Round-bottom flask
- Heating mantle or water/oil bath on a hot plate[5][6]
- Magnetic stirrer and stir bar or boiling stones[6]

- Condenser (e.g., Liebig, Graham, or Allihn)[\[7\]](#)
- Rubber tubing for water circulation[\[6\]](#)
- Clamps and a ring stand[\[6\]](#)
- Drying tube or gas outlet, if necessary[\[6\]](#)[\[8\]](#)



Experimental Workflow for Reflux Reaction

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